

1-Ethoxyhexane NMR purity confirmation

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Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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Chemical Identity of 1-Ethoxyhexane

1-Ethoxyhexane is an ether with the molecular formula $C_8H_{18}O$ and the CAS registry number **5756-43-4** [1] [2]. Its structural formula can be represented as $H_3C-CH_2-O-(CH_2)_5-CH_3$, consisting of a hexyl chain linked to an ethoxy group [1].

The table below summarizes its key calculated physical properties, which are useful for basic identification (e.g., during distillation or purification), but are not a direct measure of NMR purity [2].

Property	Value	Unit	State
Boiling Point (T_{boil})	404.86	K (approx. 131.7 °C)	Gas
Melting Point (T_{fus})	202.15	K (approx. -71.0 °C)	Solid
Critical Temperature (T_c)	568.81	K	
Critical Pressure (P_c)	2492.52	kPa	
Critical Volume (V_c)	0.501	m ³ /kmol	
Heat of Vaporization ($\Delta_{\text{vap}}H^\circ$)	35.81	kJ/mol	
Gibbs Energy of Formation (Δ_fG°)	-88.52	kJ/mol	Gas

Property	Value	Unit	State
Liquid Density (ρ)	745.27 - 775.80	kg/m ³	288.15 - 323.15 K

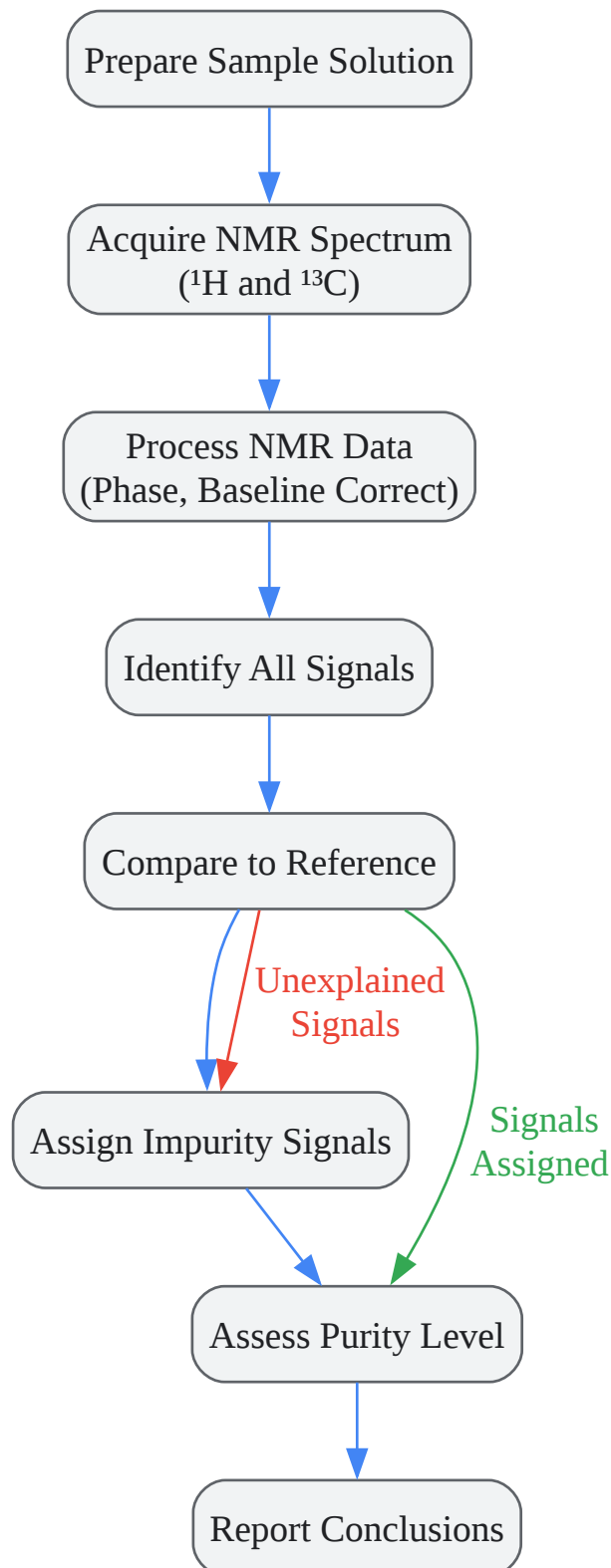
NMR Purity Analysis Guidance

The search results do not contain the NMR chemical shifts for **1-Ethoxyhexane** itself. For purity confirmation, you would typically compare its experimental NMR spectrum against known chemical shifts of common impurities.

- **Identifying Impurities:** A primary resource is the Sigma-Aldrich "NMR Chemical Shifts of Impurities" chart, based on the work of Gottlieb et al. [3]. This provides ¹H and ¹³C NMR chemical shifts for common residual solvents and impurities in various deuterated solvents. In your spectrum, you would look for unexpected signals that match these known impurity shifts.
- **Experimental Consideration:** Please note that the chemical shifts of impurities can be **temperature-dependent and partly concentration-dependent**, so the values in reference tables are averages [3].

Experimental Protocol for NMR Purity Confirmation

Here is a generalized workflow for conducting NMR purity analysis, which you can adapt for **1-Ethoxyhexane**.



NMR Purity Analysis Workflow

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References

1. 1-Ethoxyhexane [easychem.org]
2. Chemical Properties of Hexane, 1-ethoxy- (CAS 5756-43-4) [chemeo.com]
3. NMR Chemical Shifts of Impurities [sigmaaldrich.com]

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